

Application Notes and Protocols for Gaseous Plutonium Hexafluoride (PuF6)

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Compound of Interest

Compound Name: Plutonium hexafluoride

Cat. No.: B084494

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Disclaimer: **Plutonium hexafluoride** (PuF6) is an extremely hazardous, radioactive, and corrosive material. The following notes and protocols are intended for informational purposes only and are not a substitute for rigorous, site-specific training, safety analysis, and adherence to all applicable federal, state, and local regulations governing the handling of radioactive and hazardous materials. All operations involving PuF6 must be conducted in facilities specifically designed for handling such materials and by personnel with extensive training and experience.

Introduction and Hazard Summary

Plutonium hexafluoride (PuF6) is the highest fluoride of plutonium and exists as a red-brown, volatile, crystalline solid at standard conditions.^[1] It is notable for its use in the laser enrichment of plutonium, specifically for the isolation of the fissile isotope ²³⁹Pu.^[1] Its extreme reactivity, radioactivity, and toxicity necessitate meticulous handling and storage protocols.

Key Hazards:

- Radiological Hazard: Plutonium is a potent alpha emitter. Internal exposure, primarily through inhalation, can lead to severe health effects, including an increased risk of cancer in the lungs, liver, and bones.^[2]
- Chemical Toxicity: PuF6 is highly toxic and corrosive.^[1] Upon contact with moisture, it reacts vigorously to form plutonium(VI) oxyfluoride (PuO₂F₂) and highly corrosive hydrofluoric acid

(HF).[1]

- **High Reactivity:** It is a powerful fluorinating agent and is highly reactive. It is stable in dry air but reacts violently with water.[1]
- **Autoradiolysis:** PuF₆ undergoes self-decomposition due to alpha radiation, breaking down into Plutonium Tetrafluoride (PuF₄) and fluorine (F₂) gas.[1] In the solid phase, this decomposition occurs at a rate of approximately 1.5% per day.[1]

Quantitative Data Summary

The physical and chemical properties of PuF₆ are critical for its safe handling and storage.

Table 1: Physical Properties of Plutonium Hexafluoride

Property	Value	Source
Chemical Formula	PuF ₆	[1]
Appearance	Red-brown, opaque crystals	[1]
Density (solid)	5.08 g/cm ³	[1]
Melting Point	52 °C (325 K)	[1]
Boiling Point	62 °C (335 K)	[1]
Triple Point	51.58 °C at 710 hPa (530 Torr)	[1]
Heat of Vaporization	7.4 kcal/mol	[1]
Autoradiolysis Rate (Solid)	~1.5% per day	[1]

Table 2: Material Compatibility for Gaseous PuF₆ Service

Note: Data is primarily based on compatibility with Uranium Hexafluoride (UF₆) and other corrosive fluorinating agents due to the limited public data on PuF₆. All materials should be thoroughly tested under operational conditions.

Material Class	Recommended	Conditional Use	Not Recommended
Metals	Nickel and high-nickel alloys (e.g., Monel), Stainless Steels (e.g., 304, 316)[3][4]	Aluminum alloys (at low temperatures)[4]	Carbon steel (unless nickel-plated), Copper, Zinc
Plastics	Fluorinated polymers (e.g., PTFE/Teflon)[3]	Most other plastics and elastomers	
Glassware	Quartz, Pyrex	Must be scrupulously dried and outgassed to prevent reaction with trace moisture.[1]	Standard soda-lime glass
Adsorbents	Nickel fluoride, Ferric fluoride (for purification)[5]	Silica gel, Alumina (reacts)	

Facility and Equipment Requirements

- Gloveboxes: All handling of PuF₆ must be performed within a high-integrity glovebox.[2]
 - The glovebox must maintain a controlled, inert atmosphere (e.g., Argon or Nitrogen) with oxygen and moisture levels kept below 1 ppm.
 - It should be operated under negative pressure relative to the laboratory to ensure any leaks are contained.
 - The glovebox structure and windows should be made of materials resistant to HF.
- Ventilation: The laboratory must have a dedicated, single-pass ventilation system with HEPA filtration for exhaust air.
- Monitoring: Continuous air monitors (CAMs) for alpha radiation must be in place. HF detectors should also be utilized.
- Vacuum Systems: Vacuum pumps connected to the PuF₆ handling system must be protected by cold traps (liquid nitrogen) and chemical traps to prevent contamination and

corrosion. Pumps should vent to the filtered exhaust system.

Experimental Protocols

The following is a generalized protocol for the transfer of gaseous PuF₆ from a storage cylinder to an experimental apparatus within a glovebox.

System Preparation and Leak Testing

- Material Inspection: Visually inspect all components of the manifold and experimental apparatus for signs of corrosion or damage. Ensure all fittings and valves are of the correct material (e.g., stainless steel, nickel alloy).
- Assembly: Assemble the vacuum-tight manifold and apparatus within the glovebox. Use appropriate metal gasket fittings (e.g., VCR, Conflat).
- Leak Check (External): Evacuate the system and use a helium leak detector to confirm the integrity of all connections. The leak rate should be below 1×10^{-9} mbar·L/s.
- Bake-Out and Passivation:
 - Heat the entire system under vacuum to remove adsorbed water from internal surfaces.
 - Introduce a passivating agent, such as a low concentration of F₂ or ClF₃ gas, to form a protective metal fluoride layer on the interior surfaces. This step is critical to prevent reaction with PuF₆.
 - Evacuate the system thoroughly to remove all traces of the passivating agent.

Gaseous PuF₆ Transfer Protocol

- Secure Cylinder: Securely mount the PuF₆ source cylinder to the manifold.
- Cooling: Place a dewar of liquid nitrogen around the experimental vessel or a U-trap in the system to create a cold spot for condensation.
- Evacuate Manifold: Evacuate the manifold connecting the cylinder to the experimental vessel.

- Open Cylinder Valve: Slowly and carefully open the valve on the PuF6 cylinder. The PuF6 will sublime and transfer through the manifold.
- Monitor Pressure: Monitor the pressure in the system using a capacitance manometer rated for corrosive service. The pressure should remain low as the gas condenses in the cold trap.
- Close Cylinder Valve: Once the desired amount of PuF6 has been transferred (determined by pressure-volume-temperature calculations or by weight), close the cylinder valve.
- Isolate and Warm: Isolate the experimental vessel from the manifold. Remove the liquid nitrogen dewar and allow the vessel to slowly warm to the desired experimental temperature, allowing the solid PuF6 to sublime into the gas phase.

Storage and Handling Protocols

Storage

- Short-Term: Gaseous PuF6 can be stored at low pressures (50-100 torr) to minimize autoradiolysis.[\[1\]](#)
- Long-Term: For longer-term storage, PuF6 should be condensed into a suitable, passivated, and leak-tight metal or quartz/Pyrex vessel.[\[1\]](#) The vessel must be stored in a designated radioactive materials area that is dry and well-ventilated.
- Container Integrity: All storage containers must be periodically inspected for any signs of corrosion or pressure buildup.

Waste Handling

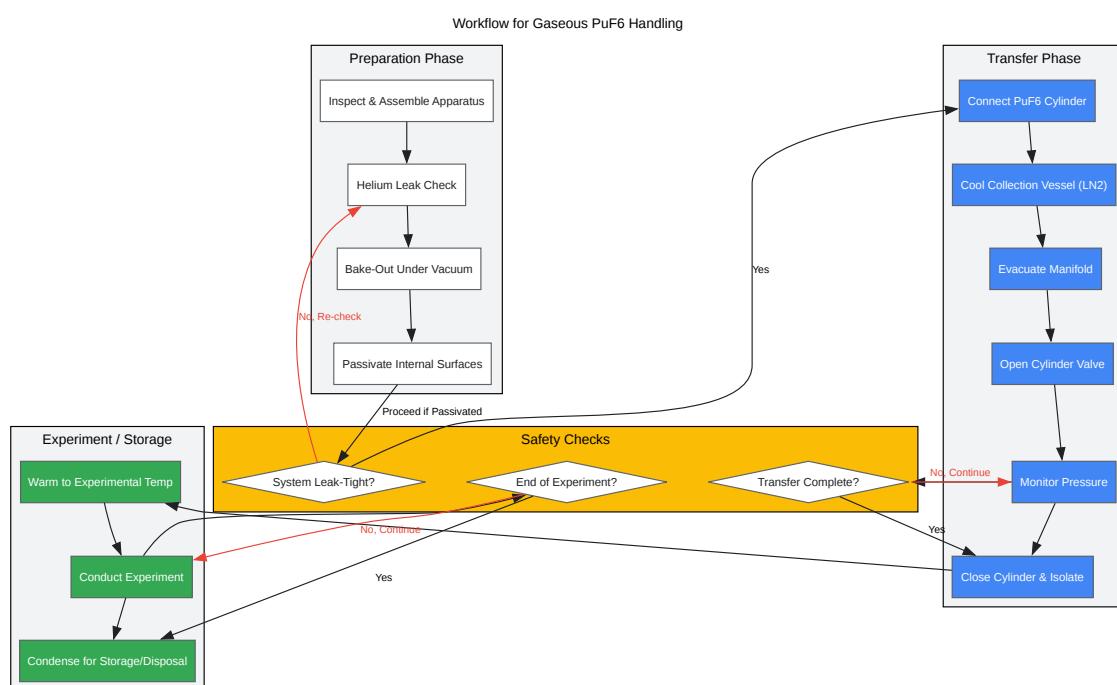
- All contaminated materials (gloves, wipes, glassware) must be treated as radioactive waste.
- Excess PuF6 gas must be trapped and converted to a more stable form (e.g., PuF4 or PuO2) before disposal. This can be achieved by reaction with a suitable reducing agent.

Emergency Procedures

- Glovebox Breach:

- Immediately stop work and press the emergency stop button for the glovebox ventilation, if applicable.
- Evacuate the immediate area and notify the facility's Radiation Safety Officer and emergency response team.
- Fire:
 - In the event of a fire involving plutonium, do not use water or carbon dioxide extinguishers. Use only approved extinguishing agents for reactive metals, such as powdered graphite or Met-L-X.
 - Activate the facility fire alarm and evacuate.[\[6\]](#)
- Personnel Contamination:
 - If a skin contamination is suspected, flush the affected area with copious amounts of cool water and notify the Radiation Safety Officer immediately.
 - For suspected inhalation, evacuate the area immediately and seek medical attention.

Visualizations



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Caption: Logical workflow for handling gaseous PuF6.

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